

Personal protective equipment for handling DMT-2'O-Methyl-rU Phosphoramidite

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Compound of Interest

Compound Name: DMT-2'O-Methyl-rU
Phosphoramidite

Cat. No.: B025961

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Essential Safety and Handling Guide for DMT-2'O-Methyl-rU Phosphoramidite

This guide provides critical safety and logistical information for the handling and disposal of **DMT-2'O-Methyl-rU Phosphoramidite**, a key reagent in oligonucleotide synthesis. Adherence to these protocols is essential for ensuring the safety of laboratory personnel and protecting the environment. This document is intended for researchers, scientists, and professionals in drug development.

Immediate Safety and Handling Precautions

DMT-2'O-Methyl-rU Phosphoramidite is a hazardous substance that requires careful handling. It may cause skin and eye irritation and potential respiratory irritation.^{[1][2]} All handling of this chemical, particularly when in solid form or when preparing solutions, must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.^{[1][3]}

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **DMT-2'O-Methyl-rU Phosphoramidite**:

- **Eye Protection:** Chemical safety goggles are required at all times. In situations with a higher risk of splashing, a face shield should also be worn.

- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, are essential. Given that some glove materials offer limited protection against certain chemicals, it is recommended to double-glove, especially when handling concentrated solutions. Contaminated gloves should be disposed of as hazardous waste.
- **Body Protection:** A laboratory coat must be worn to protect against skin contact.^[3]
- **Respiratory Protection:** In situations where dust may be generated and adequate ventilation is not available, a NIOSH-approved respirator is recommended.^[3]

Operational Plan: From Receipt to Use

1. Receiving and Inspection:

- Upon receipt, inspect the container for any signs of damage or leakage.
- Verify that the product name and CAS number (110764-79-9) on the label match the order.^[4]
- The container should be tightly sealed.^[3]

2. Storage:

- Store the container in a freezer at a temperature between -10°C and -25°C.
- The storage area should be dry and well-ventilated.^[3]
- Store under an inert gas atmosphere, such as argon, to prevent degradation from moisture and oxidation.

3. Preparation of Solutions:

- All manipulations of the solid phosphoramidite and preparation of solutions must be performed in a chemical fume hood.
- Allow the container to warm to room temperature before opening to prevent condensation of moisture, which can degrade the product.

- Use anhydrous solvents, such as acetonitrile, for dissolution.
- Carefully transfer the required amount of the solid using appropriate tools (e.g., a clean, dry spatula).
- Reseal the container tightly under an inert atmosphere before returning to storage.

4. Handling During Oligonucleotide Synthesis:

- Ensure that the oligonucleotide synthesizer is located in a well-ventilated area.
- Follow the instrument manufacturer's instructions for loading the phosphoramidite solution.
- Regularly inspect the tubing and fittings of the synthesizer for any leaks.

Emergency Response Plan

- Spills:
 - Evacuate the immediate area.
 - Wear the appropriate PPE, including respiratory protection if necessary.^[3]
 - For solid spills, carefully sweep up the material to avoid generating dust.
 - For liquid spills, absorb the material with an inert substance like vermiculite or dry sand.^[1]
 - Collect the absorbed material into a sealed container for hazardous waste disposal.^[1]
 - Decontaminate the spill area with a suitable solvent, such as alcohol, followed by a thorough cleaning with soap and water.^[1]
- Skin Contact:
 - Immediately remove contaminated clothing.
 - Wash the affected area gently with soap and plenty of water.^[2]
 - Seek medical attention if irritation persists.^[2]

- Eye Contact:
 - Immediately flush the eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[2]
 - Remove contact lenses if present and easy to do so.[2]
 - Seek immediate medical attention.[2]
- Inhalation:
 - Move the individual to fresh air.
 - If breathing is difficult, provide oxygen.
 - Seek medical attention.
- Ingestion:
 - Rinse the mouth with water.[3]
 - Do not induce vomiting.
 - Seek immediate medical attention.[3]

Disposal Plan

All waste containing **DMT-2'O-Methyl-rU Phosphoramidite** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.[3] The primary method for the safe disposal of phosphoramidite waste is through a controlled deactivation process via hydrolysis.[1]

Experimental Protocol for Deactivation of Phosphoramidite Waste:

This protocol is intended for the deactivation of small quantities of expired or unused solid phosphoramidite waste or residues in empty containers.

Materials:

- **DMT-2'O-Methyl-rU Phosphoramidite** waste
- Anhydrous acetonitrile
- 5% (w/v) aqueous solution of sodium bicarbonate
- Appropriately labeled hazardous waste container
- Stir plate and stir bar
- Personal Protective Equipment (PPE)

Procedure:

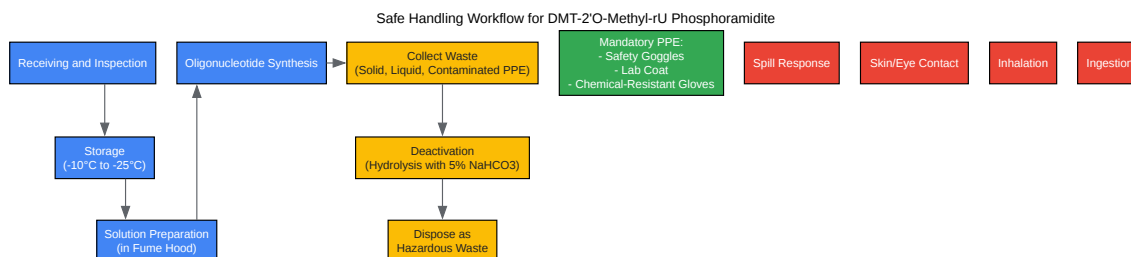
- Preparation: Perform all operations within a certified chemical fume hood while wearing the appropriate PPE.[\[1\]](#)
- Dissolution:
 - For solid waste, carefully dissolve it in a minimal amount of anhydrous acetonitrile.
 - For empty containers, rinse the container with a small volume of anhydrous acetonitrile to dissolve any remaining residue.[\[1\]](#)
- Quenching/Hydrolysis:
 - Slowly and with stirring, add the acetonitrile solution of the phosphoramidite to the 5% aqueous sodium bicarbonate solution.[\[1\]](#) The weak basic condition helps to neutralize any acidic byproducts.
- Reaction Time: Allow the mixture to stir at room temperature for a minimum of 24 hours to ensure complete hydrolysis of the phosphoramidite.[\[1\]](#)
- Waste Collection: Transfer the resulting aqueous mixture to a properly labeled hazardous waste container designated for aqueous chemical waste.[\[1\]](#)
- Final Disposal: The sealed hazardous waste container should be disposed of through your institution's environmental health and safety (EHS) office or a licensed chemical waste

disposal contractor.[1]

Quantitative Data Summary

Parameter	Value	Reference
CAS Number	110764-79-9	[4]
Molecular Formula	C40H49N4O9P	[4]
Molecular Weight	760.81 g/mol	[4]
Storage Temperature	-10°C to -25°C	
Appearance	White to off-white powder	
Disposal Deactivation Solution	5% (w/v) Sodium Bicarbonate (aqueous)	[1]
Deactivation Time	Minimum 24 hours	[1]

Workflow Visualization



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Caption: Workflow for the safe handling of **DMT-2'O-Methyl-rU Phosphoramidite**.

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